

Diethyl sulfoxide chemical properties and structure

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Compound of Interest

Compound Name: Diethyl sulfoxide

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Diethyl Sulfoxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl sulfoxide (DESO), a structural analog of the widely utilized dimethyl sulfoxide (DMSO), is an organosulfur compound with the chemical formula $(C_2H_5)_2SO$. While less ubiquitous than its methyl counterpart, DESO possesses a unique combination of properties that make it a subject of interest in various scientific domains, including organic synthesis, materials science, and increasingly, in the pharmaceutical sciences as a potential solvent and cryoprotectant. This guide provides an in-depth exploration of the chemical properties, structure, synthesis, and reactivity of **diethyl sulfoxide**, with a focus on data relevant to researchers and professionals in drug development.

Chemical Identity and Physical Properties

Diethyl sulfoxide is a colorless, viscous liquid at room temperature. Its high polarity and capacity for hydrogen bonding influence its physical characteristics and solvent capabilities.^[1]

Table 1: Chemical Identifiers for **Diethyl Sulfoxide**

Identifier	Value
IUPAC Name	1-(ethylsulfinyl)ethane[2]
Synonyms	DESO, Ethyl sulfoxide, 1,1'-Sulfinylbis(ethane) [2]
CAS Number	70-29-1[2]
Molecular Formula	C ₄ H ₁₀ OS[2]
Molecular Weight	106.19 g/mol [3]

Table 2: Physical and Chemical Properties of **Diethyl Sulfoxide**

Property	Value	Notes
Melting Point	14 °C (-11.58 °C also reported) [4][5]	Sources report conflicting data, suggesting sensitivity to purity.
Boiling Point	~169-212 °C[4][5]	A range of values is reported, likely due to variations in pressure.
Density	~1.0092 - 1.066 g/cm ³ at 25 °C[4][6]	Values vary across different experimental reports.
Solubility	Miscible with water and many organic solvents.[3]	Similar to DMSO, it is a versatile solvent.
pKa	Not experimentally determined	For comparison, the pKa of the methyl protons in DMSO is ~35.[7]
logP	Not experimentally determined	For comparison, the logP of DMSO is -1.35.[8]
Refractive Index	~1.478 - 1.592[4][5]	Reported values show significant variance.
Dipole Moment	4.07 D[3]	Calculated value, indicating high polarity.

Molecular Structure and Spectroscopic Analysis

The **diethyl sulfoxide** molecule adopts a trigonal pyramidal geometry around the central sulfur atom, which is bonded to two ethyl groups and one oxygen atom. A lone pair of electrons resides on the sulfur atom, contributing to the molecule's overall polarity and its capabilities as a ligand.[3]

Spectroscopic Data

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum is expected to show a triplet corresponding to the methyl (CH_3) protons and a quartet for the methylene (CH_2) protons of the ethyl groups, arising from spin-spin coupling.[3]
 - ^{13}C NMR: The carbon-13 NMR spectrum would display two distinct signals for the methyl and methylene carbons of the ethyl groups.
- Infrared (IR) Spectroscopy:
 - A characteristic strong absorption band is observed for the $\text{S}=\text{O}$ stretching vibration. For DESO, this is reported around 1046 cm^{-1} . [9] The position of this band can be influenced by the solvent and the presence of hydrogen bonding.
- Mass Spectrometry (MS):
 - The mass spectrum of **diethyl sulfoxide** would show a molecular ion peak (M^+) corresponding to its molecular weight. Common fragmentation patterns would likely involve the loss of ethyl groups.[3]

Synthesis of Diethyl Sulfoxide

The most common method for the synthesis of **diethyl sulfoxide** is the oxidation of its corresponding sulfide, diethyl sulfide. Various oxidizing agents can be employed for this transformation, with hydrogen peroxide being a common and environmentally benign choice.

Experimental Protocol: Oxidation of Diethyl Sulfide with Hydrogen Peroxide

This protocol is a general method for the oxidation of sulfides to sulfoxides and can be adapted for the synthesis of **diethyl sulfoxide**.^[10]

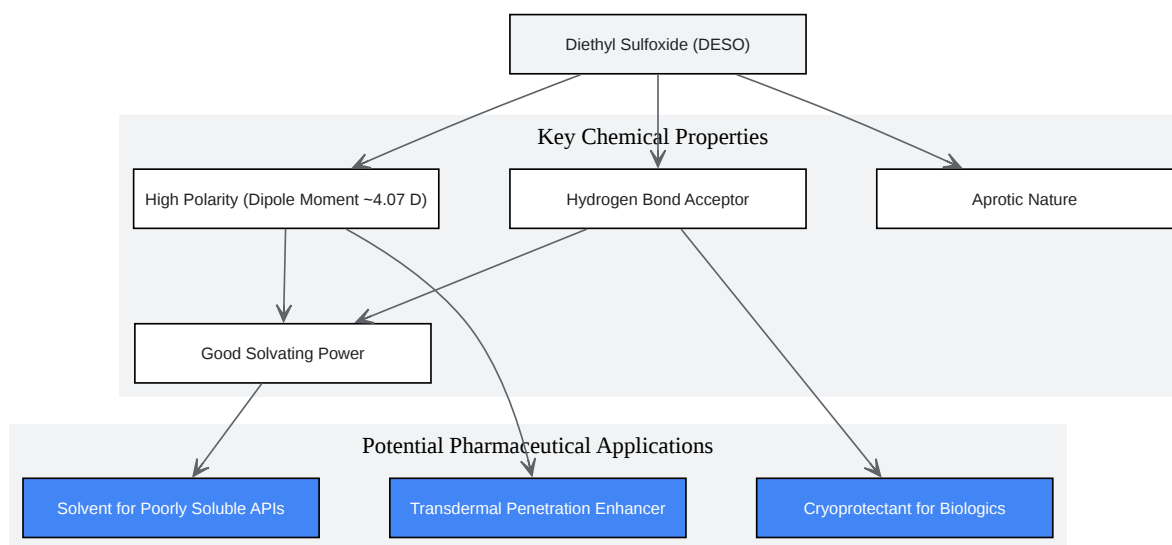
Materials:

- Diethyl sulfide
- Hydrogen peroxide (30% aqueous solution)
- Glacial acetic acid
- Sodium hydroxide solution (e.g., 4 M)
- Dichloromethane
- Anhydrous sodium sulfate
- Standard laboratory glassware (round-bottom flask, stirrer, dropping funnel, etc.)
- Thin Layer Chromatography (TLC) apparatus

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve diethyl sulfide (1 equivalent) in glacial acetic acid.
- Slowly add a stoichiometric amount of 30% hydrogen peroxide (approximately 1.1 equivalents) to the stirred solution. The addition should be controlled to manage any exothermic reaction.
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- Once the reaction is complete (as indicated by the consumption of the starting sulfide), carefully neutralize the reaction mixture with a sodium hydroxide solution.

- Extract the product into dichloromethane.
- Wash the organic layer with water and brine, then dry it over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield the crude **diethyl sulfoxide**.
- The product can be further purified by vacuum distillation.



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References

- 1. pharmtech.com [pharmtech.com]
- 2. Diethyl sulfoxide | C₄H₁₀OS | CID 6263 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Buy Diethyl sulfoxide | 70-29-1 [smolecule.com]
- 4. nopr.niscpr.res.in [nopr.niscpr.res.in]
- 5. Innovative Applications of DMSO - Shenyang East Chemical Science-Tech Co., Ltd. (ES CHEM Co.,Ltd) [eschemy.com]
- 6. Cryoprotection by dimethyl sulfoxide and dimethyl sulfone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Dimethyl Sulfoxide | (CH₃)₂SO | CID 679 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. valudor.com [valudor.com]
- 9. researchgate.net [researchgate.net]
- 10. Effective Oxidation of Sulfides to Sulfoxides with Hydrogen Peroxide under Transition-Metal-Free Conditions - PMC [pmc.ncbi.nlm.nih.gov]
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